

Chemical Profile of Yuankanin

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Compound Focus: Yuankanin

CAS No.: 77099-20-8

Cat. No.: S547638

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Yuankanin is identified as a genkwanin-5-bioside, where the sugar moiety consists of xylose and glucose [1]. The table below summarizes its core physicochemical properties:

Property	Value
Chemical Name	2-(4-hydroxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2S,3R,4S,5R)-3,4,5-trihydroxyoxan-2-yl]oxymethyl]oxan-2-yl]oxychromen-4-one [1]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄ [1]
Molecular Weight	578.52 g/mol [1]
CAS Number	77099-20-8 [1]
Appearance	White to off-white solid powder [1]
LogP	-1.4 [1]
Hydrogen Bond Donors	7 [1]
Hydrogen Bond Acceptors	14 [1]

It can be extracted from the aerial parts of plants like *Gnidia involucrata*, *Daphne feddei*, and *Daphne gnidium* (Thymelaeaceae family) [1].

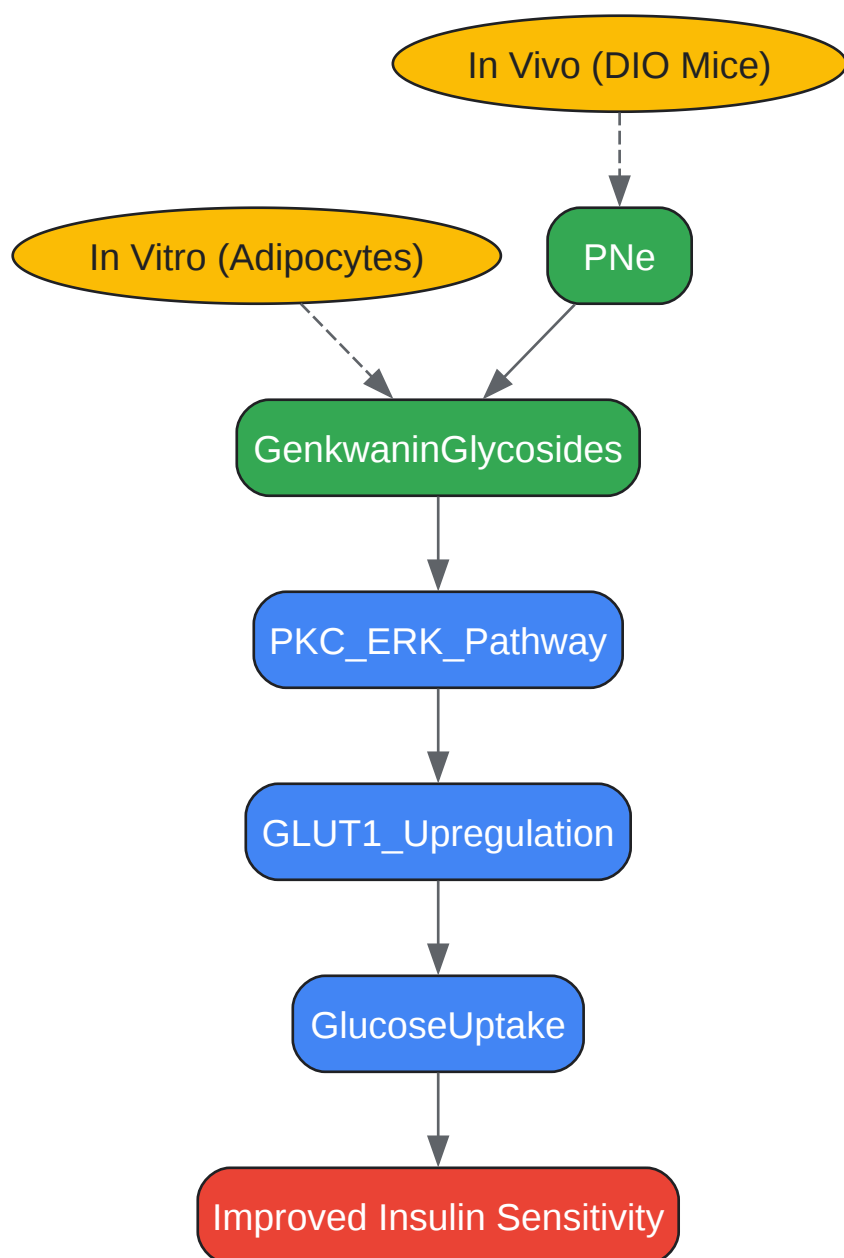
Pharmacological Potential of Genkwanin Glycosides

While direct studies on **Yuankanin** are scarce, high-quality research highlights the significant anti-diabetic potential of its aglycone, **genkwanin**, and related glycosides extracted from *Phaleria nisidai* (PNe) [2].

- **Improved Glucose Homeostasis:** In diet-induced obese male mice, dietary supplementation with PNe improved insulin sensitivity, reduced fasting insulin levels, and enhanced glucose uptake into adipose tissue deposits, specifically inguinal white adipose tissue (iWAT) [2].
- **Cellular Mechanism of Action:** In vitro studies on murine and human adipocytes showed that PNe and its active compounds **facilitate glucose disposal**. This occurs primarily by upregulating the expression of the insulin-independent glucose transporter 1 (GLUT1) through the **PKC-ERK1/2 signaling pathway** [2].
- **Efficacy Comparable to Metformin:** The aglycone genkwanin was found to be a primary active principle. It was shown to improve insulin resistance to an extent comparable to the widely prescribed anti-diabetic drug, metformin [2].

Proposed Mechanism of Action Workflow

The following diagram illustrates the proposed signaling pathway and experimental workflow through which genkwanin glycosides from PNe extract exert their glucoregulatory effects, based on the findings from the research [2].



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Research model of genkwanin glycosides' anti-diabetic action.

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References

1. | bioactive compound | CAS# 77099-20-8 | InvivoChem Yuankanin [invivochem.com]

2. Genkwanin glycosides are major active compounds in ... [pmc.ncbi.nlm.nih.gov]

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